

Technical Support Center: 3-(4-Fluoro-3-methylphenyl)propanoic acid

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Compound of Interest

Compound Name: 3-(4-Fluoro-3-methylphenyl)propanoic acid

Cat. No.: B1390434

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Welcome to the technical support guide for **3-(4-Fluoro-3-methylphenyl)propanoic acid** (CAS No. 849548-95-4). This resource is designed for researchers, scientists, and professionals in drug development. Here, you will find in-depth guidance on the proper handling, storage, and use of this compound, presented in a practical, question-and-answer format to address common challenges encountered in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for 3-(4-Fluoro-3-methylphenyl)propanoic acid?

For optimal stability, it is recommended to store the compound as a solid. The specific temperature depends on the anticipated storage duration. One supplier suggests storing the powder at -20°C for up to 3 years or at 4°C for up to 2 years^[1].

Q2: How should I store solutions of this compound?

If you have dissolved the compound in a solvent like DMSO, it is recommended to store it at -80°C for up to 6 months, or at -20°C for up to 1 month^[1]. It is important to use freshly opened, anhydrous DMSO, as the presence of water can affect the solubility and stability of the compound^[1].

Q3: What are the primary safety hazards associated with this compound?

According to safety data sheets, this compound can cause skin and serious eye irritation.[2][3] It may also cause respiratory irritation[2][3]. Therefore, it is crucial to handle it with appropriate personal protective equipment (PPE), including safety goggles with side-shields, impervious gloves, and a lab coat.[3][4] All handling should be performed in a well-ventilated area or a chemical fume hood[3][5].

Q4: What should I do in case of accidental exposure?

In the event of accidental contact, follow these first-aid measures:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water[6].
- Eye Contact: Rinse cautiously with water for several minutes. If you are wearing contact lenses, remove them if it is easy to do so and continue rinsing[6]. Seek medical attention if irritation persists[6].
- Inhalation: Move to an area with fresh air[3].
- Ingestion: Rinse your mouth with water and consult a physician[3][6].

Q5: What are some key physical and chemical properties of this compound?

3-(4-Fluoro-3-methylphenyl)propanoic acid is a solid with a molecular weight of approximately 182.19 g/mol and a chemical formula of C₁₀H₁₁FO₂[7].

Troubleshooting Guide

This section addresses specific issues that may arise during your experiments.

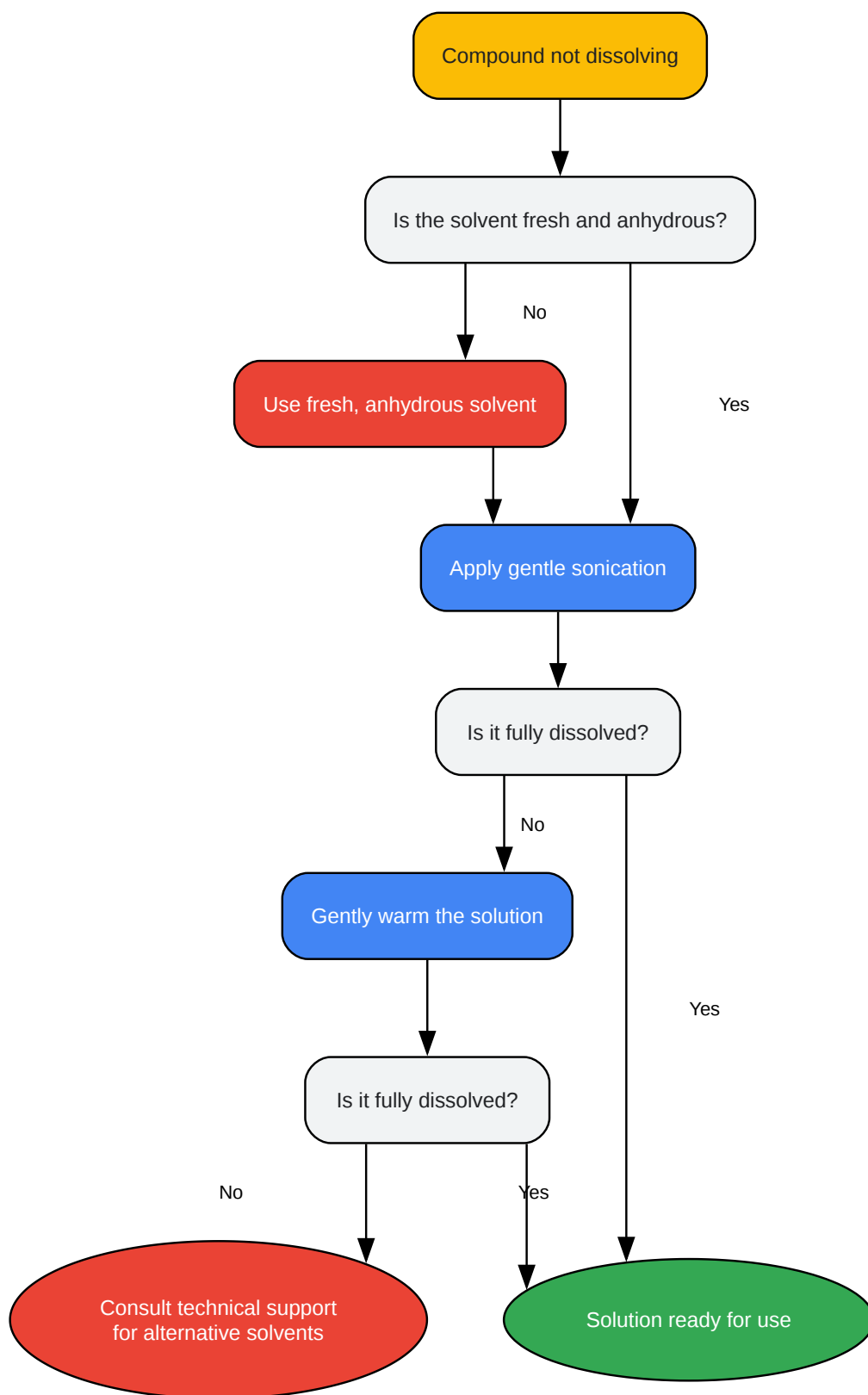
Issue 1: Difficulty Dissolving the Compound

Q: I am having trouble getting the compound to dissolve completely in my chosen solvent. What can I do?

A: Solubility can be a challenge. Here are some steps to troubleshoot this issue:

- **Solvent Choice:** While DMSO is a common solvent for this type of compound, ensure you are using a high-purity, anhydrous grade. The presence of water in hygroscopic solvents like DMSO can significantly impact solubility^[1].
- **Sonication:** Gentle sonication can help to break up solid particles and increase the rate of dissolution.
- **Warming:** Gently warming the solution may improve solubility. However, be cautious, as excessive heat can degrade the compound. Always monitor the temperature and perform this in a controlled manner.
- **Fresh Solvent:** Always use freshly opened solvent to minimize the presence of absorbed atmospheric moisture^[1].

Below is a decision tree to guide you through solubility troubleshooting:



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Solubility Troubleshooting Decision Tree

Issue 2: Inconsistent Experimental Results

Q: I am observing variability in my experimental outcomes. Could this be related to the handling of the compound?

A: Yes, inconsistent results can often be traced back to the handling and storage of reagents.

- **Compound Stability:** Ensure that both the solid compound and any prepared solutions have been stored under the recommended conditions to prevent degradation[1]. Repeated freeze-thaw cycles of solutions should be avoided.
- **Accurate Weighing:** This compound should be weighed in a controlled environment to prevent the absorption of moisture, which can affect the accuracy of the mass.
- **Incompatible Materials:** Be aware of incompatible materials, such as strong oxidizing agents, which can react with the compound and alter its properties[8].

Experimental Protocols

Protocol for Preparing a Stock Solution

This protocol provides a standardized method for dissolving **3-(4-Fluoro-3-methylphenyl)propanoic acid**.

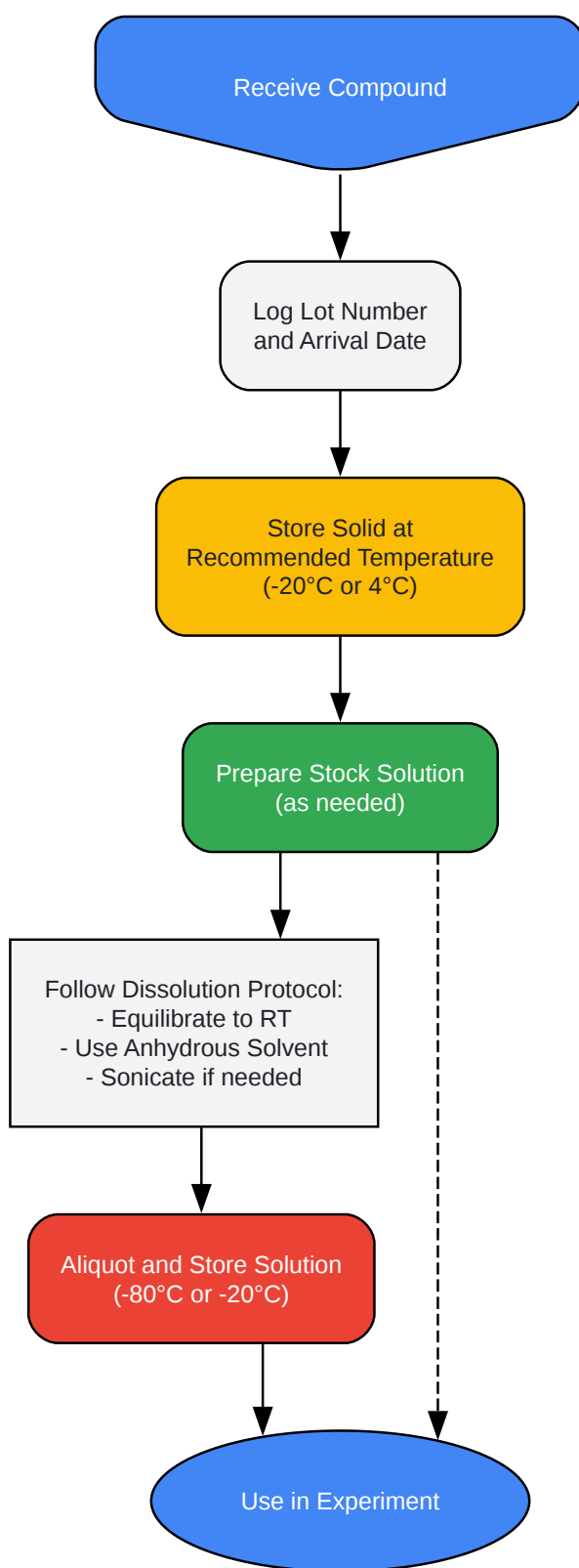
Materials:

- **3-(4-Fluoro-3-methylphenyl)propanoic acid** (solid)
- Anhydrous DMSO
- Sterile, conical-bottom tube
- Vortex mixer
- Sonicator bath

Procedure:

- **Pre-Weighing Preparation:** Allow the container of the compound to equilibrate to room temperature before opening. This minimizes the condensation of atmospheric moisture onto the solid.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of the compound and transfer it to a sterile conical tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to achieve the desired concentration.
- **Initial Mixing:** Cap the tube tightly and vortex for 30 seconds to facilitate initial dissolution.
- **Sonication:** Place the tube in a sonicator bath for 5-10 minutes to ensure complete dissolution. The solution should become clear.
- **Storage:** If not for immediate use, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at the recommended temperature (-80°C for long-term)[1].

The following diagram illustrates the recommended workflow for handling the compound upon its arrival in the lab.



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Workflow for Compound Handling

Summary of Properties and Storage Conditions

Property	Value	Source
Molecular Formula	C10H11FO2	--INVALID-LINK--
Molecular Weight	182.19 g/mol	--INVALID-LINK--
Appearance	Solid	--INVALID-LINK--
Storage (Solid)	-20°C (3 years) or 4°C (2 years)	--INVALID-LINK--
Storage (In Solvent)	-80°C (6 months) or -20°C (1 month)	--INVALID-LINK--
Key Hazards	Skin, eye, and respiratory irritant	--INVALID-LINK--, --INVALID-LINK--

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